

# Experimental Application of Fijimycin C in Infectious Disease Models: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Fijimycin C*

Cat. No.: *B1466044*

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## Introduction

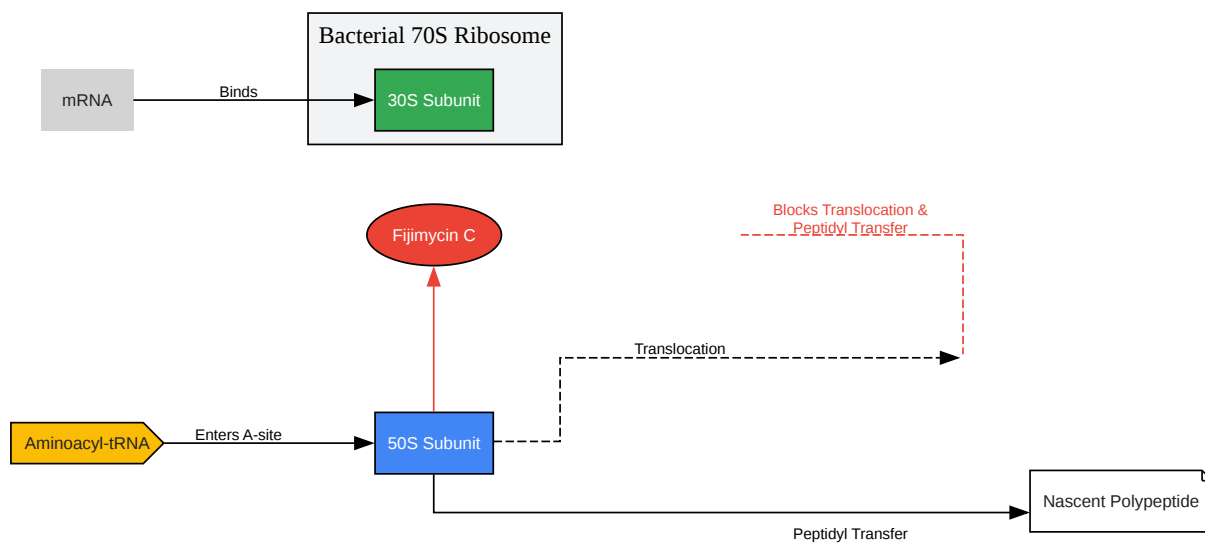
**Fijimycin C** is a novel depsipeptide of the etamycin class, isolated from the marine-derived actinomycete, *Streptomyces* sp. strain CNS-575.<sup>[1][2][3]</sup> As a member of the streptogramin B family of antibiotics, **Fijimycin C** is of interest for its potential activity against multidrug-resistant Gram-positive pathogens.<sup>[1]</sup> Preliminary studies have demonstrated its in vitro efficacy against clinically relevant strains of methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1][2][3]</sup>

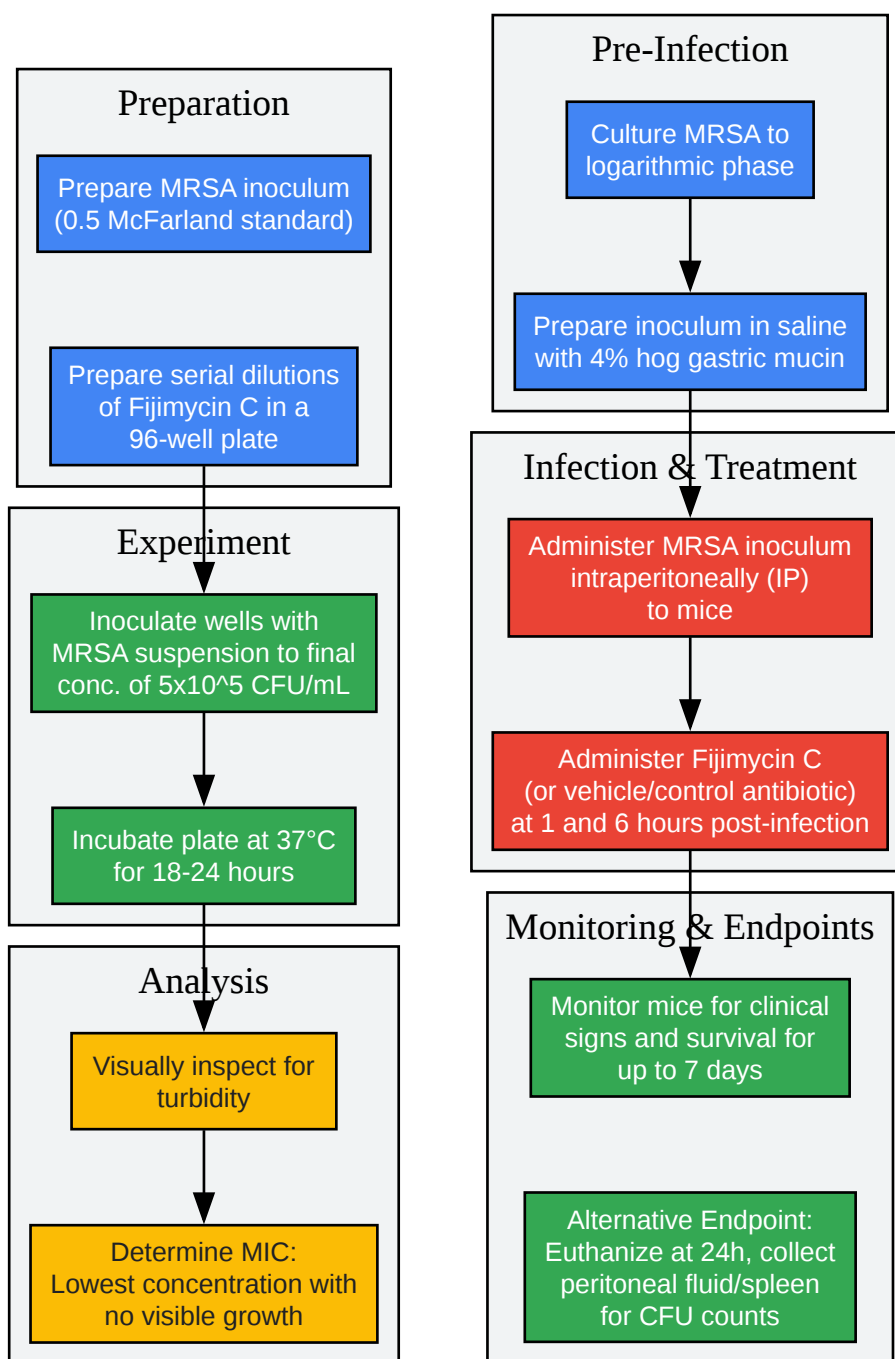
These application notes provide a summary of the known anti-MRSA activity of **Fijimycin C**, its presumed mechanism of action, and detailed protocols for its experimental application in both in vitro and in vivo infectious disease models. Given the early stage of research, protocols for cytotoxicity and in vivo efficacy are presented as proposed methodologies to guide further investigation.

## Mechanism of Action

**Fijimycin C** belongs to the etamycin, or streptogramin B, class of antibiotics.<sup>[1]</sup> These antibiotics are known to inhibit bacterial protein synthesis. The proposed mechanism involves binding to the 50S ribosomal subunit, which can interfere with the peptidyl transferase reaction

or inhibit the translocation of the nascent polypeptide chain, ultimately halting protein production and leading to bacterial cell death.





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## References

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- 3. Fijimycins A-C, three antibacterial etamycin-class depsipeptides from a marine-derived *Streptomyces* sp - PubMed [pubmed.ncbi.nlm.nih.gov]
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